

Personal protective equipment for handling 3-Bromo-4-chlorobenzoic acid

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Compound of Interest

Compound Name: 3-Bromo-4-chlorobenzoic acid

Cat. No.: B1273137

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Essential Safety and Handling Guide for 3-Bromo-4-chlorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **3-Bromo-4-chlorobenzoic acid** (CAS No. 42860-10-6). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-4-chlorobenzoic acid is classified with the following hazards:

- H315: Causes skin irritation[1][2][3]
- H319: Causes serious eye irritation[1][2][3]
- H335: May cause respiratory irritation[1][2][3]

The signal word for this chemical is "Warning".[1][3]

The following table summarizes the recommended personal protective equipment (PPE) for handling **3-Bromo-4-chlorobenzoic acid**.

Protection Type	Equipment	Specifications and Use Case
Eye and Face Protection	Chemical Splash Goggles or Safety Glasses with Side Shields and a Face Shield	Goggles should be worn when there is a risk of splashing. A face shield provides an additional layer of protection, especially when handling larger quantities or during procedures with a higher risk of aerosolization. [4]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are generally recommended for handling halogenated and aromatic hydrocarbons. [4] Always check the glove manufacturer's compatibility chart for the specific chemical and breakthrough time. Discard gloves immediately if they become contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against incidental skin contact. For tasks with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.
Respiratory Protection	NIOSH-approved Respirator	A respirator with a particulate filter (such as a dust mask type N95) is recommended when handling the solid compound, especially if dust may be generated or when working outside of a fume hood. [4] All respirator use must be in accordance with a

documented respiratory
protection program.

Operational Plan: Handling and Use

Engineering Controls:

- Always handle **3-Bromo-4-chlorobenzoic acid** in a certified chemical fume hood to minimize inhalation exposure.[4]
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.[5]

Standard Operating Procedure:

- Preparation: Before beginning work, ensure all necessary PPE is available and in good condition. Review the Safety Data Sheet (SDS) thoroughly.[4]
- Weighing: Conduct all weighing of the solid compound within a chemical fume hood or a ventilated balance enclosure to prevent the generation and dispersal of dust.[4]
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing. This should be performed in a chemical fume hood.[4]
- Handling: Use appropriate laboratory equipment, such as spatulas and forceps, to handle the solid material.[4] Avoid creating dust.[6]
- Storage: Store **3-Bromo-4-chlorobenzoic acid** in a tightly closed container in a dry, cool, and well-ventilated place.[6] It should be stored locked up.[1][6] Incompatible materials include strong oxidizing agents and bases.[6]

Disposal Plan

Waste Chemical Disposal:

- Dispose of **3-Bromo-4-chlorobenzoic acid** and its container at a licensed and approved waste disposal facility.[6][7] Disposal must be in accordance with all local, regional, and

national regulations.

Contaminated Materials:

- Any PPE or other materials that become contaminated during handling or spill clean-up should be placed in a sealed, labeled container and disposed of as hazardous waste.^[7]

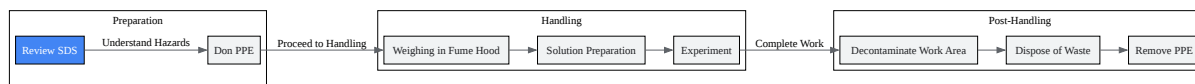
Emergency Procedures

In the event of exposure or a spill, follow these procedures:

Exposure Type	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. ^[6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. ^{[1][6]} Remove and wash contaminated clothing before reuse. ^[6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. ^[6]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. ^[6]

Spill Clean-up:

- For small spills, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.^[6]
- Avoid breathing in the dust.
- Ensure the clean-up is conducted by trained personnel wearing appropriate PPE.



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Caption: Workflow for the safe handling of **3-Bromo-4-chlorobenzoic acid**.

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